

Proper Disposal of LEWATIT® TP-214: A Step-by-Step Guide

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Compound of Interest

Compound Name: LEWATIT TP-214

Cat. No.: B1166751

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LEWATIT® TP-214 is a specialized macroporous chelating ion exchange resin with thiourea functional groups, primarily used for the selective removal of mercury and precious metals such as gold, silver, and platinum group metals.^[1] Due to its application in binding heavy and precious metals, proper disposal is crucial to ensure environmental safety and compliance with regulatory standards. The recommended disposal method for spent LEWATIT® TP-214 is incineration, particularly when metal recovery is intended or when it is laden with hazardous materials like mercury.^[1] Regeneration of this resin is generally not feasible with standard regenerant solutions.^[1]

Key Operational and Disposal Information

The following table summarizes the key characteristics of LEWATIT® TP-214 relevant to its handling and disposal.

Property	Description
Resin Type	Macroporous chelating ion exchange resin
Functional Group	Thiourea
Matrix	Styrene-divinylbenzene copolymer
Primary Application	Removal of mercury and precious metals
Regeneration	Not typically possible with standard solutions[1]
Recommended Disposal	Incineration[1]

Step-by-Step Disposal Protocol

The following protocol outlines the necessary steps for the safe disposal of used LEWATIT® TP-214.

1. Preliminary Handling and Assessment:

- **Personal Protective Equipment (PPE):** Before handling the resin, ensure appropriate PPE is worn, including safety glasses, gloves, and a lab coat.
- **Resin Characterization:** Determine the contaminants the resin has been exposed to. This is critical as the nature of the adsorbed materials (e.g., mercury, precious metals) will dictate the specific disposal pathway and any potential for recovery.

2. On-site Management and Storage:

- **Dewatering:** If the resin is in a slurry, carefully decant the excess water.
- **Containment:** Place the dewatered resin in a designated, clearly labeled, and sealed waste container. The label should include "Waste Ion Exchange Resin," the name "LEWATIT® TP-214," and a list of the metals it has been used to adsorb.
- **Storage:** Store the container in a designated hazardous waste accumulation area, away from incompatible materials.

3. Disposal Procedure:

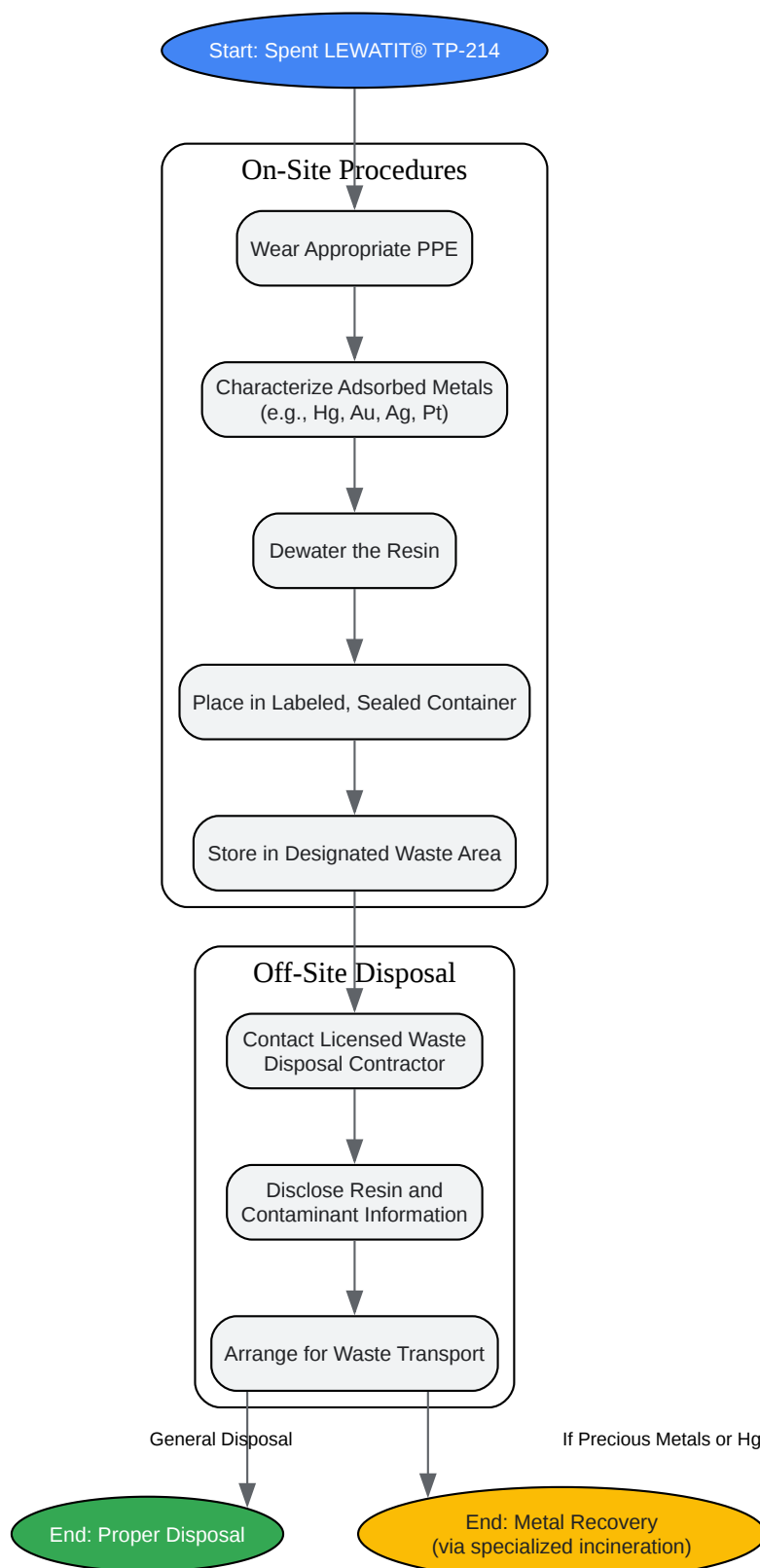
- **Contact a Licensed Waste Disposal Contractor:** The disposal of industrial chemical waste is regulated. It is imperative to engage a certified waste management company that specializes in chemical and hazardous waste.
- **Provide Full Disclosure:** Inform the waste disposal contractor of the resin's composition (styrene-divinylbenzene copolymer with thiourea groups) and, crucially, all the metals and other chemical species it has been in contact with.
- **Documentation:** Obtain and retain all necessary documentation from the waste disposal contractor, including waste transfer notes and certificates of destruction or recycling.

4. Special Considerations for Metal Recovery:

- If the resin has been used to capture valuable precious metals, incineration at a specialized facility that can recover these metals is the recommended approach.^[1] This turns a waste product into a valuable resource.
- When used for mercury removal, incineration must be carried out in a facility equipped with the necessary technology to handle and dispose of mercury in compliance with local and national regulations.^[1]

Disposal Workflow

The following diagram illustrates the logical flow of the disposal process for LEWATIT® TP-214.



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Caption: Disposal workflow for LEWATIT® TP-214 resin.

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References

- 1. LEWATIT® MonoPlus TP 214 [lanxess.com]
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